

2,3-Dibromothiophene CAS number 3140-93-0

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Compound of Interest

Compound Name: 2,3-Dibromothiophene

Cat. No.: B118489

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An In-depth Technical Guide to **2,3-Dibromothiophene** (CAS: 3140-93-0)

Introduction

2,3-Dibromothiophene, with the CAS registry number 3140-93-0, is a halogenated aromatic heterocyclic organic compound.^[1] It presents as a colorless to pale yellow liquid with a characteristic sulfurous odor.^[1] The core of its structure is a five-membered thiophene ring, substituted with bromine atoms at the 2 and 3 positions. This specific substitution pattern significantly influences its electronic properties and reactivity, making it a valuable and versatile intermediate in organic synthesis.^[1] Due to its chemical characteristics, **2,3-dibromothiophene** is sparingly soluble in water.^[1] It serves as a crucial building block in the development of more complex molecules, particularly in the pharmaceutical, agrochemical, and materials science sectors.^[1]

Physicochemical Properties

The physical and chemical properties of **2,3-Dibromothiophene** are summarized in the table below. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Formula	C4H2Br2S	[2][3][4][5][6]
Molecular Weight	241.93 g/mol	[2][3][4]
Appearance	Colorless to light yellow liquid	[1]
Melting Point	-17.5 °C	[3]
Boiling Point	218-219 °C (lit.)	[3][7]
Density	2.137 g/mL at 25 °C (lit.)	[7]
Refractive Index (n _{20/D})	1.632 (lit.)	[7]
Water Solubility	Sparingly soluble[1] (log ₁₀ WS: -3.55)	[2]
Octanol/Water Partition Coefficient (log _P oct/wat)	3.273	[2]

Spectral Data

Spectral data is critical for the identification and characterization of **2,3-Dibromothiophene**.

Spectral Data Type	Key Features	Source
¹ H NMR (400.13 MHz, CDCl ₃)	δ 7.24 (d, 1H), 6.90 (d, 1H)	[1]
Mass Spectrum (Electron Ionization)	Available through NIST and other databases	[1][4][6][8]
IR Spectra	Available through PubChem and other databases	[4]
Raman Spectra	Available through PubChem	[4]

Synthesis and Experimental Protocols

A common and efficient method for the synthesis of **2,3-Dibromothiophene** is through the bromination of 3-bromothiophene.

Experimental Protocol: Synthesis of 2,3-Dibromothiophene from 3-Bromothiophene

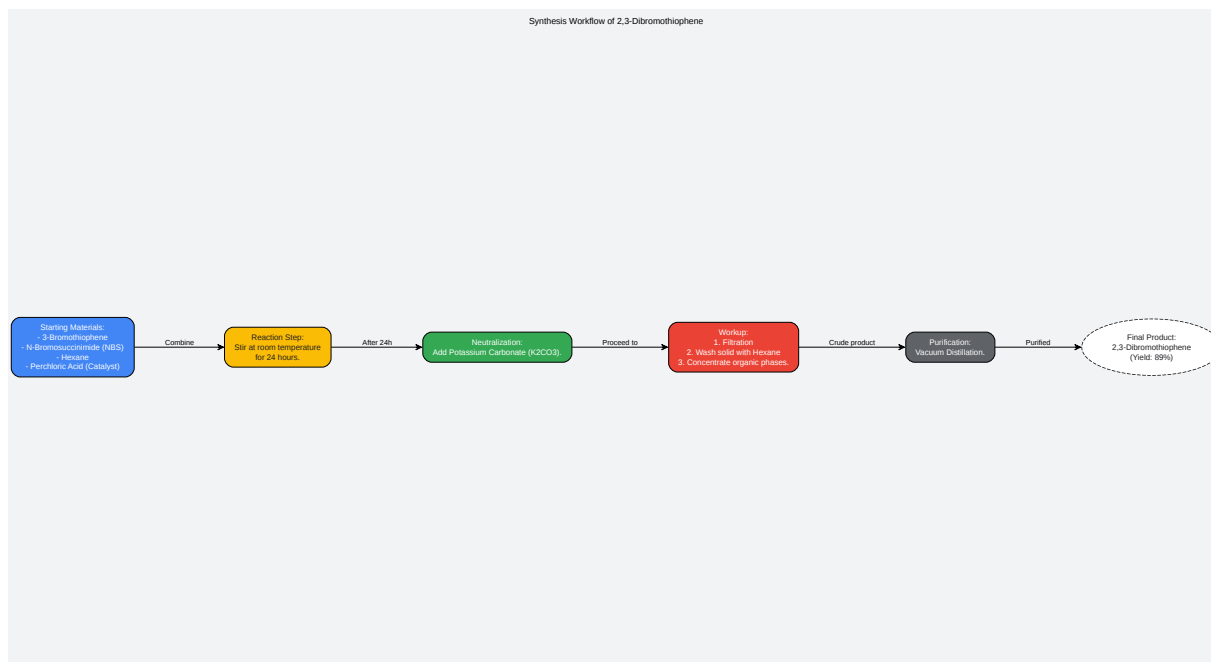
This protocol describes the synthesis of **2,3-dibromothiophene** via the bromination of 3-bromothiophene using N-bromosuccinimide (NBS) as the brominating agent and perchloric acid as a catalyst.^[5]

Materials:

- 3-bromothiophene (16.3 g, 100 mmol)
- N-bromosuccinimide (NBS) (17.8 g, 100 mmol)
- Hexane (50 mL)
- Perchloric acid (70% aqueous solution, 0.7 mL, 5 mol%)
- Potassium carbonate (200 mg)

Procedure:

- To a suspension of N-bromosuccinimide (17.8 g) in hexane (50 mL), add 3-bromothiophene (16.3 g).^[5]
- Carefully add perchloric acid (0.7 mL) to the reaction mixture.^[5]
- Stir the reaction mixture at room temperature for 24 hours.^[5]
- After 24 hours, add potassium carbonate (200 mg) to neutralize the mixture.^[5]
- Filter the reaction mixture and wash the collected solid with hexane.^[5]
- Combine the organic phases and concentrate them under reduced pressure.
- Purify the resulting residue by vacuum distillation to yield **2,3-Dibromothiophene**.^[5] The reported yield for this method is 89%.^{[1][5]}



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Caption: Synthesis workflow for **2,3-Dibromothiophene**.

Applications

2,3-Dibromothiophene is a versatile building block in several areas of chemical research and development:

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of more complex molecules with potential biological activity.
- **Agrochemicals:** It is used in the development of new pesticides, where it can function as a fumigant and insecticide by disrupting the physiological processes of pests.^[1]
- **Organic Electronics:** This compound is a precursor in the synthesis of conjugated polymers. The electron-withdrawing nature of the bromine atoms enhances the semiconducting properties of these materials, making them suitable for applications in organic electronics.^[1]
- **Cross-Coupling Reactions:** It is frequently utilized in cross-coupling reactions such as Suzuki and Stille couplings to form new carbon-carbon bonds, enabling the construction of elaborate

molecular architectures.[1]

Safety and Handling

2,3-Dibromothiophene is a hazardous chemical and requires careful handling in a laboratory setting.[9] The key safety information is summarized below.

Hazard Class	GHS Classification	Precautionary Statements
Flammability	Flammable liquid and vapour (Category 3)[4][9][10][11]	H226: Flammable liquid and vapour.[4][10][11] P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [9][10]
Acute Toxicity	Toxic if swallowed (Category 3, Oral)[4][9][10][11]	H301: Toxic if swallowed.[4][10][11] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[10][11]
Eye Irritation	Causes serious eye irritation (Category 2)[4][9][10][11]	H319: Causes serious eye irritation.[4][10][11] P337+P313: If eye irritation persists: Get medical advice/attention.[10]
Skin Irritation	Causes skin irritation (Category 2)[4][9]	H315: Causes skin irritation.[4]
Respiratory Irritation	May cause respiratory irritation[1][9]	

Handling Recommendations:

- Handle in a well-ventilated area, preferably in a fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[11]
- Store in a cool, dry, and well-ventilated place away from heat and ignition sources.[1][10]
- Keep the container tightly closed.[9]
- In case of fire, use sand, carbon dioxide, or a powder extinguisher.[10]
- Dispose of contents and container in accordance with local, regional, and national regulations.[9][10]

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